

Unveiling the Inverse Agonist Activity of (E/Z)-GSK5182: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (E/Z)-GSK5182

CAS No.: 877387-37-6

Cat. No.: B15612324

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **(E/Z)-GSK5182**, a potent and selective inverse agonist of the Estrogen-Related Receptor Gamma (ERR γ), with other relevant compounds. Experimental data is presented to objectively demonstrate its performance, supported by detailed protocols for key assays.

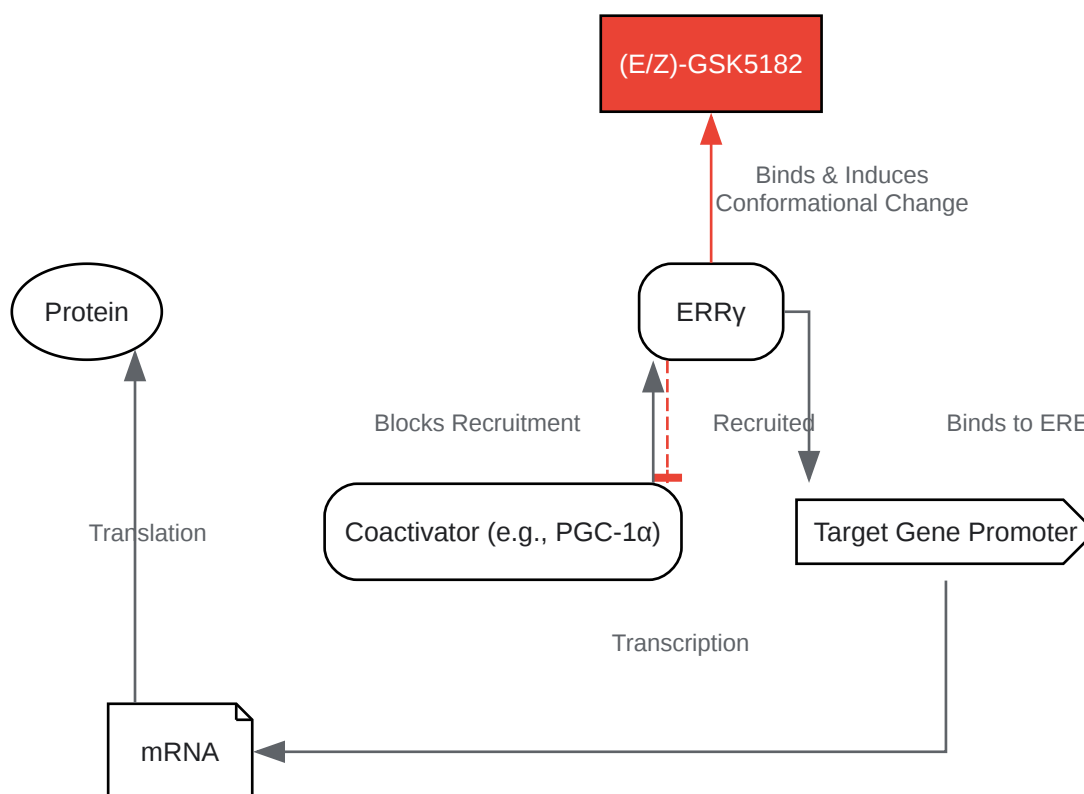
Comparative Analysis of ERR γ Modulators

(E/Z)-GSK5182 distinguishes itself as a highly selective inverse agonist of ERR γ . Its efficacy is highlighted when compared to other known modulators of this nuclear receptor. The following table summarizes the key quantitative data for **(E/Z)-GSK5182** and comparator compounds.

Compound	Target(s)	Activity	IC50 / EC50	Selectivity
(E/Z)-GSK5182	ERRy	Inverse Agonist	79 nM	High selectivity over ER α and ER α
4-Hydroxytamoxifen (4-OHT)	ER α , ERRy	Antagonist/Inverse Agonist	μ M range for ERRy	Binds to both ER α and ERRy
GSK4716	ERRy	Agonist	-	Selective for ERRy

Mechanism of Action: Inhibition of ERRy Transcriptional Activity

(E/Z)-GSK5182 exerts its inverse agonist activity by binding to the ligand-binding domain of ERRy. This binding event induces a conformational change in the receptor, which in turn prevents the recruitment of coactivators, such as PGC-1 α , that are essential for the transcriptional activation of target genes. This leads to a dose-dependent decrease in the constitutive activity of ERRy.

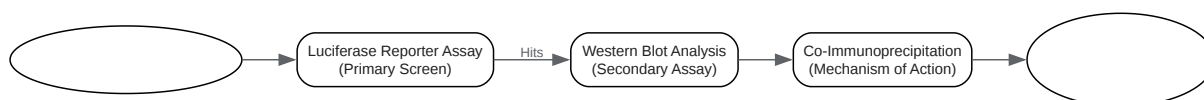


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Caption: ERRγ signaling pathway and the inhibitory action of (E/Z)-GSK5182.

Experimental Workflow for Characterization

The inverse agonist activity of (E/Z)-GSK5182 can be confirmed through a series of in vitro experiments. A typical workflow involves a primary screen using a reporter assay, followed by secondary assays to analyze the effect on target gene and protein expression.



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Phone: (601) 213-4426
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